

Essential Safety and Operational Guide for 5-Chloro-2-hydroxybenzonitrile

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Compound of Interest

Compound Name: 5-Chloro-2-hydroxybenzonitrile

Cat. No.: B085134

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This guide provides critical safety protocols and logistical plans for the handling and disposal of **5-Chloro-2-hydroxybenzonitrile**. Adherence to these procedures is essential to ensure personnel safety and regulatory compliance in the laboratory environment.

Hazard Identification and Immediate Precautions

5-Chloro-2-hydroxybenzonitrile is a hazardous substance that requires careful handling. The primary risks associated with this compound are:

- Acute Toxicity: Harmful if swallowed or in contact with skin.
- Skin Irritation: Causes skin irritation.
- Eye Damage: Causes serious eye irritation.

Immediate implementation of the personal protective equipment (PPE) and handling protocols outlined in this document is mandatory upon receipt of this chemical.

Personal Protective Equipment (PPE)

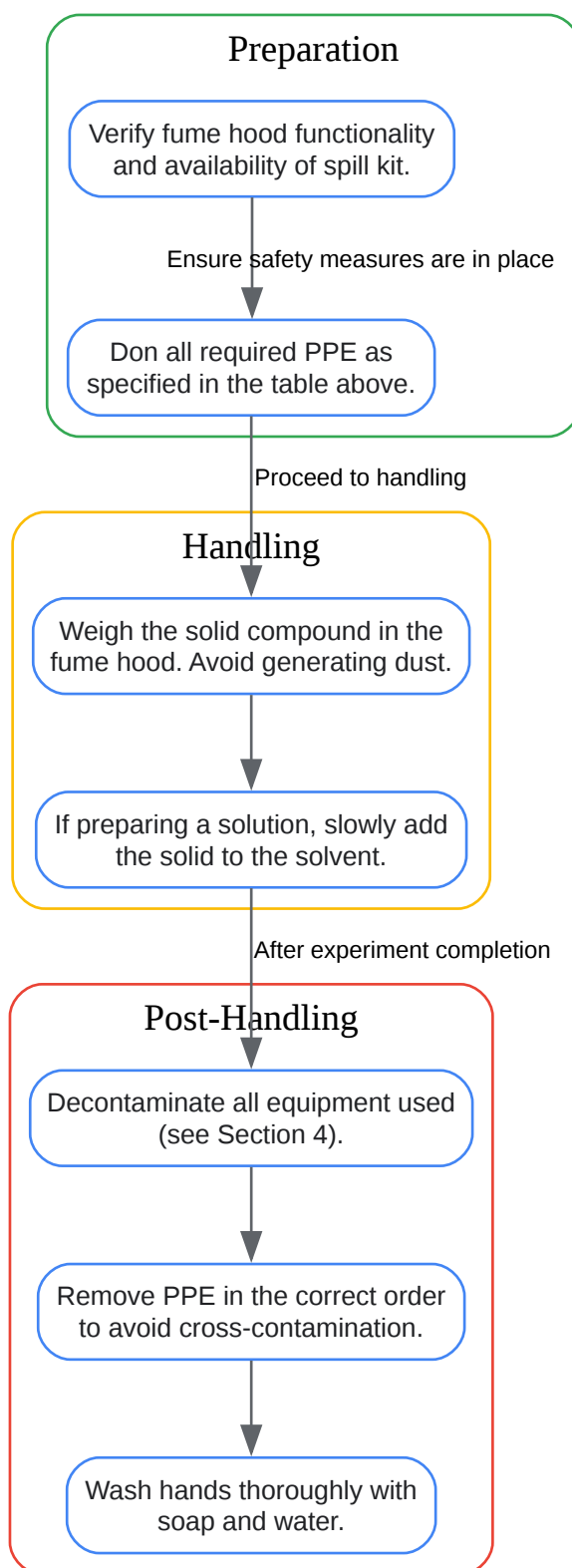
The selection and proper use of PPE are the first lines of defense against exposure. The following table summarizes the required PPE for handling **5-Chloro-2-hydroxybenzonitrile**.

Protection Type	Recommended Equipment	Specifications and Use Case
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles conforming to EN 166 (EU) or ANSI Z87.1 (US) standards are required. A face shield should be worn over safety goggles when there is a risk of splashes or aerosol generation.
Hand Protection	Chemical-Resistant Gloves	Due to the chlorinated aromatic nature of the compound, Viton™ gloves are recommended for prolonged contact, as they have shown no permeation after 4 hours with similar compounds.[1] For incidental contact, nitrile gloves may be used, but they have a breakthrough time of less than 1 hour for related chemicals and should be changed immediately upon contamination.[1] Double gloving is recommended.
Body Protection	Laboratory Coat and Chemical-Resistant Apron	A flame-retardant lab coat must be worn at all times. For procedures with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
Respiratory Protection	Fume Hood or Respirator	All handling of 5-Chloro-2-hydroxybenzonitrile should be conducted in a certified chemical fume hood to

minimize inhalation exposure. If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved air-purifying respirator with a combination cartridge for organic vapors and acid gases (e.g., yellow color-coded) should be used. [2][3][4] For operations that may generate dust, a P100 particulate filter should be included.[3][5]

Operational Plan: Step-by-Step Handling Procedure

The following workflow must be followed to ensure the safe handling of **5-Chloro-2-hydroxybenzonitrile**.



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Figure 1: Workflow for Safe Handling of **5-Chloro-2-hydroxybenzonitrile**.

Decontamination and Disposal Plan

Proper decontamination and disposal are crucial to prevent environmental contamination and ensure the safety of all laboratory personnel.

Equipment Decontamination

All non-disposable equipment that has come into contact with **5-Chloro-2-hydroxybenzonitrile** must be decontaminated.

Decontamination Protocol:

- Initial Rinse: Rinse the equipment with a suitable organic solvent in which the compound is soluble (e.g., ethanol, acetone) inside a chemical fume hood. Collect the rinse as hazardous waste.
- Wash: Wash the equipment thoroughly with a laboratory detergent and hot water.^[6]
- Final Rinse: Rinse the equipment with deionized water.
- Drying: Allow the equipment to air dry completely before storage or reuse.

Waste Disposal

All waste containing **5-Chloro-2-hydroxybenzonitrile**, including contaminated PPE and cleaning materials, must be treated as hazardous waste.

Disposal Protocol:

- Segregation: As a halogenated organic compound, all waste must be collected in a designated, properly labeled "Halogenated Organic Waste" container.^{[2][3]} Do not mix with non-halogenated waste.
- Container Management: Keep the waste container securely closed except when adding waste. The container should be stored in a cool, dry, and well-ventilated area, away from incompatible materials.

- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**5-Chloro-2-hydroxybenzonitrile**," and the appropriate hazard symbols.
- Pickup: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office.

Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately.

Incident	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wearing full PPE, cover the spill with an inert absorbent material. Collect the absorbed material into a sealed container for hazardous waste disposal. Decontaminate the spill area.

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